

# Application Note: Determination of Malathion in Pesticide Formulations by UV Spectroscopy

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## Compound of Interest

Compound Name: Malathion

Cat. No.: B1675926

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## Introduction

**Malathion** is a widely utilized organophosphate insecticide in agriculture for controlling a broad spectrum of pests.<sup>[1][2]</sup> Quality control of pesticide formulations is crucial to ensure efficacy and safety. This application note describes a simple, cost-effective, and accurate UV-Vis spectrophotometric method for the quantitative determination of **Malathion** in pesticide formulations.<sup>[1][3]</sup>

## Principle

The method is based on the principle that **Malathion** exhibits strong absorbance in the ultraviolet (UV) region of the electromagnetic spectrum. The concentration of **Malathion** in a solution is directly proportional to its absorbance at a specific wavelength, following the Beer-Lambert Law. The wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Malathion** in methanol is 240 nm, which is utilized for its quantification.<sup>[1][3]</sup>

## Materials and Methods

### 1. Instrumentation

- UV-Vis Spectrophotometer (double beam)
- Analytical balance

- Volumetric flasks (10 mL, 50 mL, 100 mL)

- Pipettes

- Quartz cuvettes (1 cm path length)

- Syringe filter (0.45  $\mu$ m)

## 2. Reagents and Standards

- Methanol (HPLC grade)
- **Malathion** reference standard (analytical grade)
- Pesticide formulation containing **Malathion**

## 3. Preparation of Standard Stock Solution

- Accurately weigh 10 mg of **Malathion** reference standard and transfer it to a 100 mL volumetric flask.
- Dissolve the standard in a small amount of methanol and then make up the volume to 100 mL with methanol to obtain a stock solution of 100  $\mu$ g/mL.
- From this stock solution, prepare a working standard solution of 10  $\mu$ g/mL by diluting 10 mL of the stock solution to 100 mL with methanol.

## 4. Preparation of Sample Solution

- Accurately weigh a quantity of the pesticide formulation equivalent to 10 mg of **Malathion**.
- Transfer the weighed sample to a 100 mL volumetric flask.
- Add a small amount of methanol and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.
- Make up the volume to 100 mL with methanol.
- Filter the solution through a 0.45  $\mu$ m syringe filter to remove any particulate matter.

- Dilute 1 mL of the filtered solution to 10 mL with methanol to obtain a theoretical concentration of 10 µg/mL.

#### 5. Spectrophotometric Analysis

- Set the UV-Vis spectrophotometer to scan the wavelength range from 200 nm to 400 nm.
- Use methanol as the blank.
- Record the UV spectrum of the diluted standard solution and determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). The reported  $\lambda_{\text{max}}$  for **Malathion** in methanol is 240 nm.[\[1\]](#)[\[3\]](#)
- Set the instrument to measure the absorbance at 240 nm.
- Measure the absorbance of the prepared standard and sample solutions against the methanol blank.

## Experimental Workflow

Caption: Experimental workflow for the determination of **Malathion**.

## Data Presentation

The quantitative data for the UV spectrophotometric method for **Malathion** determination is summarized in the table below.

Parameter	Reported Value	Reference
Wavelength ( $\lambda_{\text{max}}$ )	240 nm	<a href="#">[1]</a> <a href="#">[3]</a>
Solvent	Methanol	<a href="#">[1]</a> <a href="#">[3]</a>
Linearity Range	1 - 5 µg/mL	<a href="#">[1]</a> <a href="#">[3]</a>
Correlation Coefficient ( $r^2$ )	0.9995	<a href="#">[1]</a> <a href="#">[3]</a>
Regression Equation	$y = 0.1962x + 0.01$	<a href="#">[1]</a>
Accuracy (% Recovery)	98 - 105%	<a href="#">[1]</a> <a href="#">[3]</a>
Precision (%RSD)	< 2%	<a href="#">[1]</a>

## Protocols

### Protocol 1: Preparation of Calibration Curve

- From the 10 µg/mL working standard solution, pipette 1, 2, 3, 4, and 5 mL into separate 10 mL volumetric flasks.
- Make up the volume to 10 mL with methanol to obtain final concentrations of 1, 2, 3, 4, and 5 µg/mL.
- Measure the absorbance of each solution at 240 nm against a methanol blank.
- Plot a calibration curve of absorbance versus concentration.
- Determine the correlation coefficient ( $r^2$ ) and the regression equation.

### Protocol 2: Quantification of **Malathion** in Pesticide Formulation

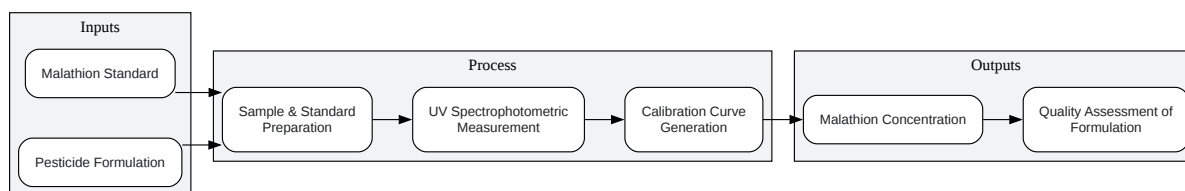
- Prepare the sample solution as described in the "Preparation of Sample Solution" section.
- Measure the absorbance of the final diluted sample solution at 240 nm.
- Calculate the concentration of **Malathion** in the sample solution using the regression equation obtained from the calibration curve.
- Calculate the percentage of **Malathion** in the original pesticide formulation using the following formula:

$$\% \text{ Malathion} = (C \times D \times V) / (W \times 10)$$

Where:

- C = Concentration of **Malathion** from the calibration curve (µg/mL)
- D = Dilution factor
- V = Final volume of the sample solution (mL)
- W = Weight of the pesticide formulation taken (mg)

## Logical Relationship Diagram



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Caption: Logical relationship of the **Malathion** analysis process.

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## References

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